

Experimental protocols using 1-Hydroxy-2-butanone as a reagent

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Compound of Interest

Compound Name: 1-Hydroxy-2-butanone

Cat. No.: B1215904

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Application Notes and Protocols for 1-Hydroxy-2-butanone

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **1-Hydroxy-2-butanone** as a versatile reagent in drug discovery, biochemical assays, and flavor chemistry.

Introduction

1-Hydroxy-2-butanone (CAS 5077-67-8), also known as 2-oxobutanol, is a primary alpha-hydroxy ketone.^[1] It is a naturally occurring compound found in sources such as bamboo juice and tomato leaves and is recognized for its sweet, butterscotch, and coffee-like aroma. This reagent serves as a key intermediate in the synthesis of the anti-tuberculosis drug ethambutol and finds applications in high-throughput screening assays and the development of flavor and fragrance profiles.^{[2][3]}

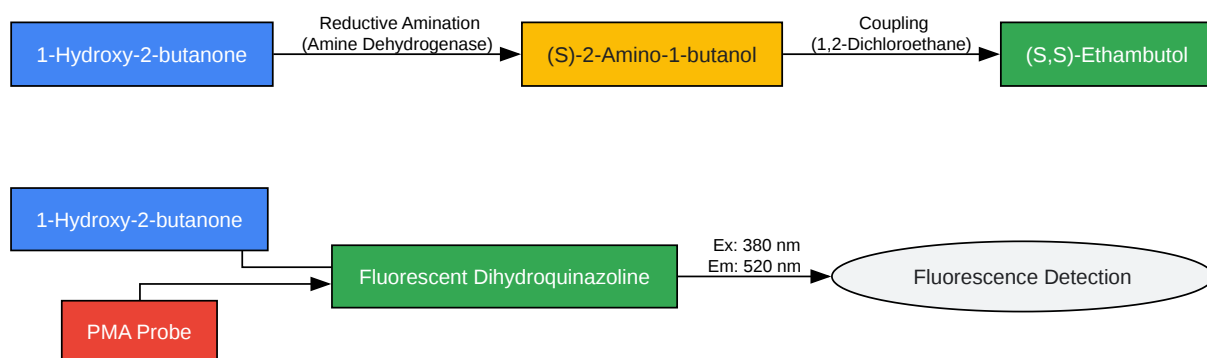
Physicochemical Properties and Safety

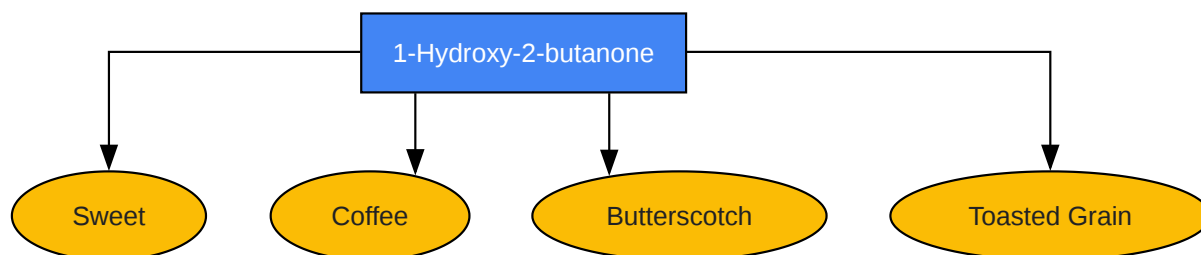
Property	Value	Reference
Molecular Formula	C4H8O2	
Molecular Weight	88.11 g/mol	
Boiling Point	152.00 to 154.00 °C @ 760.00 mm Hg	
Flash Point	60.00 °C	[4]
Solubility	Soluble in alcohol, diethyl ether, and water.	[5][6]
Safety	Flammable liquid and vapor. Causes skin and serious eye irritation.	[1]

Application 1: Intermediate in the Synthesis of (S,S)-Ethambutol

1-Hydroxy-2-butanone is a crucial precursor for the synthesis of (S,S)-ethambutol, a first-line medication for the treatment of tuberculosis. The synthesis involves a key stereoselective reductive amination step to produce the chiral intermediate (S)-2-amino-1-butanol, which is then coupled to form ethambutol.

Logical Workflow for Ethambutol Synthesis





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